

# Safe Disposal Protocol for 3,3',5,5'-Tetrabromo-1,1'-biphenyl

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## Compound of Interest

Compound Name: 3,3',5,5'-Tetrabromo-1,1'-biphenyl

Cat. No.: B1361229

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This document provides comprehensive guidance on the proper disposal procedures for **3,3',5,5'-Tetrabromo-1,1'-biphenyl**, ensuring the safety of laboratory personnel and environmental protection. The following protocols are designed for researchers, scientists, and professionals in drug development.

## Physicochemical and Hazard Data

A summary of the key quantitative data for **3,3',5,5'-Tetrabromo-1,1'-biphenyl** is presented below. This information is critical for a comprehensive understanding of its hazard profile and handling requirements.

Property	Value	Reference
CAS Number	16400-50-3	<a href="#">[1]</a> <a href="#">[2]</a>
Molecular Formula	C <sub>12</sub> H <sub>6</sub> Br <sub>4</sub>	<a href="#">[2]</a>
Molecular Weight	469.79 g/mol	<a href="#">[1]</a> <a href="#">[2]</a>
Appearance	Powder	<a href="#">[1]</a>
Melting Point	185-190 °C	<a href="#">[1]</a>
GHS Hazard Statements	H318: Causes serious eye damage. <a href="#">[1]</a> <a href="#">[2]</a>	<a href="#">[1]</a> <a href="#">[2]</a>
Storage Class	13 - Non Combustible Solids	<a href="#">[1]</a>

## Disposal and Decontamination Procedures

The proper disposal of **3,3',5,5'-Tetrabromo-1,1'-biphenyl** is crucial due to its hazardous properties. The following sections outline the necessary steps for waste handling and decontamination.

## Personal Protective Equipment (PPE)

Before handling the chemical or its waste, ensure the following PPE is worn:

- Eye Protection: Chemical safety goggles or a face shield.[2][3]
- Hand Protection: Chemical-resistant gloves (e.g., nitrile).[2][3]
- Body Protection: A lab coat or other protective clothing.[3]

## Waste Segregation and Collection

- Solid Waste:
  - Collect any solid waste, including contaminated consumables (e.g., weighing paper, gloves, pipette tips), in a dedicated, properly labeled hazardous waste container.
  - The container should be made of a compatible material and have a secure lid.
  - Do not mix with other waste streams.
- Liquid Waste:
  - If **3,3',5,5'-Tetrabromo-1,1'-biphenyl** is dissolved in a solvent, it should be collected in a separate, sealed, and clearly labeled container for halogenated organic waste.
  - Do not pour this chemical or its solutions down the drain.[4]
- Labeling:
  - All waste containers must be labeled with "Hazardous Waste" and the full chemical name: "**3,3',5,5'-Tetrabromo-1,1'-biphenyl**".

- Include the approximate concentration and any solvents present.

## Storage and Disposal

- Store waste containers in a designated, well-ventilated, and secure area away from incompatible materials.[\[3\]](#)
- Keep containers tightly closed.[\[3\]](#)
- Arrange for the disposal of the hazardous waste through your institution's environmental health and safety (EHS) office or a licensed chemical waste disposal company.[\[3\]](#)[\[5\]](#)

## Experimental Protocol: Decontamination of a Small Spill

This protocol details the steps for cleaning a small spill of solid **3,3',5,5'-Tetrabromo-1,1'-biphenyl**.

### Materials:

- Appropriate PPE (see above)
- Forceps
- Two plastic bags for hazardous waste
- Absorbent pads
- Decontamination solution (e.g., a suitable laboratory detergent)
- Paper towels
- Hazardous waste labels

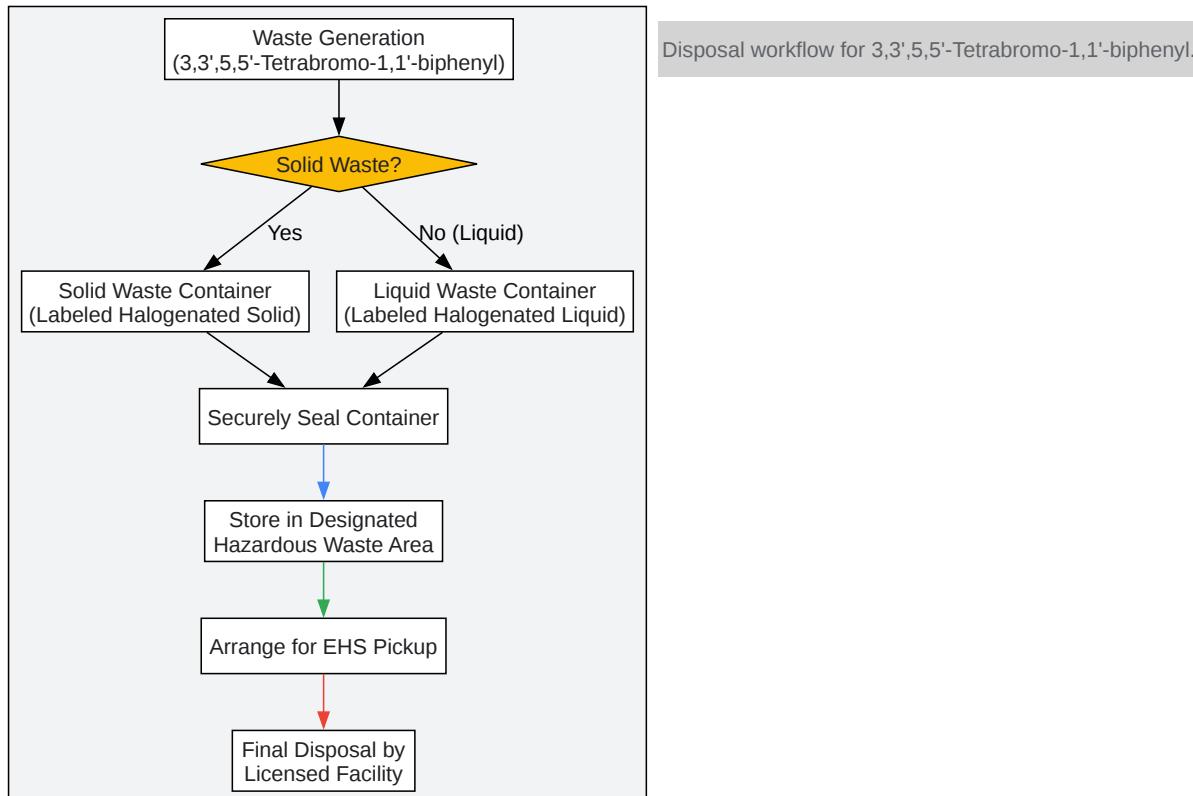
### Procedure:

- Evacuate and Ventilate: If the spill is significant or in a poorly ventilated area, evacuate the immediate vicinity and increase ventilation.

- Don PPE: Put on your safety goggles, gloves, and lab coat.[2][3]
- Contain the Spill: Carefully place absorbent pads around the perimeter of the spill to prevent it from spreading.
- Collect the Solid: Use forceps to gently pick up any larger pieces of the solid and place them in the first hazardous waste bag. Carefully sweep the remaining powder onto a piece of weighing paper and add it to the bag.
- Decontaminate the Surface:
  - Wet paper towels with the decontamination solution and wipe the spill area, starting from the outside and working your way in.
  - Place the used paper towels in the second hazardous waste bag.
  - Wipe the area again with clean, wet paper towels.
  - Finally, wipe the area with dry paper towels. Place all used towels in the waste bag.
- Dispose of Waste: Seal both hazardous waste bags, label them appropriately, and dispose of them according to your institution's procedures for solid chemical waste.
- Clean PPE: Remove your PPE carefully, avoiding contamination. Dispose of gloves in the hazardous waste. Wash your hands thoroughly with soap and water.

## Disposal Workflow

The following diagram illustrates the decision-making process and procedural flow for the proper disposal of **3,3',5,5'-Tetrabromo-1,1'-biphenyl** waste.



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Caption: Disposal workflow for **3,3',5,5'-Tetrabromo-1,1'-biphenyl**.

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## References

- 1. 3,3',5,5'-四溴-1,1'-联苯 | Sigma-Aldrich [sigmaaldrich.com]
- 2. 1,1'-Biphenyl,3,3',5,5'-tetrabromo- MSDS CasNo.16400-50-3 [m.lookchem.com]
- 3. fishersci.com [fishersci.com]
- 4. nems.nih.gov [nems.nih.gov]
- 5. bg.cpachem.com [bg.cpachem.com]
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